

Technical Guide: Safety and Hazards of 1-benzyl-1H-indole-3-carbaldehyde

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Compound of Interest

Compound Name: 1-benzyl-1H-indole-3-carbaldehyde

Cat. No.: B078078

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For Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document is intended for informational purposes for qualified professionals and does not constitute a comprehensive safety data sheet (SDS). Always consult the official SDS from the supplier and follow all institutional and regulatory safety protocols.

Executive Summary

This technical guide provides an in-depth overview of the known safety and hazard information for **1-benzyl-1H-indole-3-carbaldehyde** (CAS No. 10511-51-0). While specific experimental toxicological data for this compound is limited in publicly available literature, this guide synthesizes the available GHS hazard classifications and provides context through related compounds and standardized testing protocols. The primary hazards identified are acute oral toxicity and the potential for skin sensitization.^{[1][2]} This document is designed to inform safe handling practices and to guide the design of appropriate safety assessments for researchers and drug development professionals.

Chemical and Physical Properties

A summary of the key physical and chemical properties of **1-benzyl-1H-indole-3-carbaldehyde** is presented in Table 1. Understanding these properties is crucial for safe handling, storage, and spill response procedures.

Table 1: Physical and Chemical Properties of **1-benzyl-1H-indole-3-carbaldehyde**

Property	Value	Reference(s)
Molecular Formula	C ₁₆ H ₁₃ NO	[1]
Molecular Weight	235.28 g/mol	[1]
CAS Number	10511-51-0	[2]
Appearance	White to light yellow to light orange powder/crystal	[3]
Melting Point	106.0 - 110.0 °C	
Boiling Point	Not available	
Flash Point	Not applicable	
Solubility	Not available	
Storage Temperature	-20°C	[2]

Hazard Identification and Classification

Based on aggregated GHS data, **1-benzyl-1H-indole-3-carbaldehyde** is classified with the following hazards.[1][2]

Table 2: GHS Hazard Classification

Hazard Class	Category	Hazard Statement	Pictogram	Signal Word
Acute Toxicity, Oral	4	H302: Harmful if swallowed	GHS07 (Exclamation Mark)	Warning
Skin Sensitization	1	H317: May cause an allergic skin reaction	GHS07 (Exclamation Mark)	Warning
Skin Corrosion/Irritation	2	H315: Causes skin irritation	GHS07 (Exclamation Mark)	Warning
Serious Eye Damage/Eye Irritation	2A	H319: Causes serious eye irritation	GHS07 (Exclamation Mark)	Warning

Note: H315 and H319 classifications are also reported by some suppliers.

Hazard Statements:

- H302: Harmful if swallowed.[\[1\]](#)[\[2\]](#)
- H317: May cause an allergic skin reaction.[\[1\]](#)[\[2\]](#)
- H315: Causes skin irritation.
- H319: Causes serious eye irritation.

Precautionary Statements: A comprehensive list of precautionary statements is provided in Table 3.

Table 3: Precautionary Statements

Code	Statement
P261	Avoid breathing dust/fume/gas/mist/vapours/spray.[1]
P264	Wash skin thoroughly after handling.[1]
P270	Do not eat, drink or smoke when using this product.[1]
P272	Contaminated work clothing should not be allowed out of the workplace.[1]
P280	Wear protective gloves/protective clothing/eye protection/face protection.[2]
P301+P312	IF SWALLOWED: Call a POISON CENTER/doctor if you feel unwell.
P302+P352	IF ON SKIN: Wash with plenty of water.
P330	Rinse mouth.[1]
P333+P313	If skin irritation or rash occurs: Get medical advice/attention.
P362+P364	Take off contaminated clothing and wash it before reuse.
P501	Dispose of contents/container to an approved waste disposal plant.[1]

Toxicological Information

Specific quantitative toxicological data such as LD50 (median lethal dose) and LC50 (median lethal concentration) for **1-benzyl-1H-indole-3-carbaldehyde** are not readily available in the public domain. The hazard classification "Acute Toxicity, Oral, Category 4" suggests an LD50 value in the range of 300 to 2000 mg/kg for oral exposure in animal studies.

In the absence of specific data, a read-across approach using data from structurally related compounds can provide an initial assessment of potential toxicity. However, this approach has

limitations and should be used with caution.

Experimental Protocols for Safety Assessment

For a comprehensive safety evaluation of **1-benzyl-1H-indole-3-carbaldehyde**, a series of standardized experimental protocols would be employed. The following sections outline the methodologies for key toxicological endpoints.

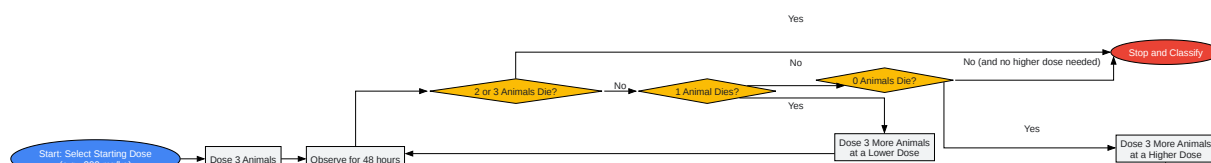
Acute Oral Toxicity

The acute oral toxicity would be assessed following OECD Test Guideline 420 (Fixed Dose Procedure), 423 (Acute Toxic Class Method), or 425 (Up-and-Down Procedure).[\[4\]](#)[\[5\]](#)[\[6\]](#)[\[7\]](#)[\[8\]](#)

Methodology (based on OECD TG 423):

- **Animal Model:** Typically, young adult female rats are used.
- **Dosage:** A stepwise procedure is used with a starting dose of 300 mg/kg. The substance is administered orally by gavage.
- **Observation:** Animals are observed for mortality and clinical signs of toxicity for at least 14 days.
- **Endpoint:** The test allows for the classification of the substance into one of the GHS categories for acute oral toxicity.

DOT Diagram: OECD TG 423 Workflow



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Caption: Workflow for the OECD Guideline 423 Acute Toxic Class Method.

Skin Sensitization

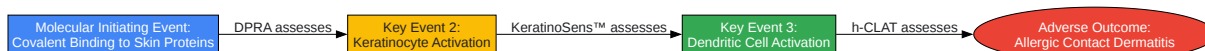
The potential for **1-benzyl-1H-indole-3-carbaldehyde** to cause skin sensitization would be evaluated using a tiered approach involving in silico, in chemico, and in vitro methods as outlined in OECD Guideline 497.[9] These New Approach Methodologies (NAMs) are designed to replace traditional animal testing.

Methodology (Defined Approach):

- Direct Peptide Reactivity Assay (DPRA) (OECD TG 442C): This in chemico method assesses the reactivity of the test chemical with synthetic peptides containing cysteine and lysine, mimicking the covalent binding to skin proteins.
- KeratinoSens™ Assay (OECD TG 442D): This in vitro assay uses a human keratinocyte cell line to measure the activation of the Keap1-Nrf2-ARE pathway, a key event in skin sensitization.
- human Cell Line Activation Test (h-CLAT) (OECD TG 442E): This in vitro test measures the expression of cell surface markers (CD54 and CD86) on a human monocytic cell line (THP-

1) following exposure to the test chemical.

DOT Diagram: Skin Sensitization Adverse Outcome Pathway (AOP)



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Caption: Simplified Adverse Outcome Pathway for Skin Sensitization.

Reactivity and Stability

- **Reactivity:** As an aromatic aldehyde, **1-benzyl-1H-indole-3-carbaldehyde** is expected to undergo reactions typical of this functional group, such as oxidation to a carboxylic acid and condensation reactions. The indole ring itself can be susceptible to oxidation.
- **Chemical Stability:** The compound should be stored in a cool, dark place, away from incompatible materials. It may be sensitive to light and air.
- **Incompatible Materials:** Strong oxidizing agents and strong reducing agents.
- **Hazardous Decomposition Products:** Under fire conditions, hazardous decomposition products such as carbon monoxide, carbon dioxide, and nitrogen oxides may be formed.

Handling and Storage

- **Engineering Controls:** Work with this compound should be conducted in a well-ventilated laboratory, preferably in a chemical fume hood.
- **Personal Protective Equipment (PPE):**
 - **Eye/Face Protection:** Wear chemical safety goggles or a face shield.
 - **Skin Protection:** Wear protective gloves (e.g., nitrile rubber) and a lab coat.

- Respiratory Protection: If dusts are generated, use a NIOSH-approved respirator with a particulate filter (e.g., N95).[2]
- Storage: Store in a tightly sealed container in a cool, dry, and well-ventilated area. A storage temperature of -20°C is recommended.[2]

First Aid Measures

- If Swallowed: Rinse mouth with water. Do NOT induce vomiting. Call a poison control center or doctor immediately for treatment advice.
- If on Skin: Take off contaminated clothing. Rinse skin immediately with plenty of water for 15-20 minutes. If skin irritation or a rash occurs, get medical advice/attention.
- If in Eyes: Hold eye open and rinse slowly and gently with water for 15-20 minutes. Remove contact lenses, if present, after the first 5 minutes, then continue rinsing eye. Call a poison control center or doctor for treatment advice.
- If Inhaled: Move person to fresh air. If person is not breathing, call 911 or an ambulance, then give artificial respiration, preferably by mouth-to-mouth, if possible. Call a poison control center or doctor for further treatment advice.

Spill and Disposal Procedures

- Spill Response: In case of a spill, wear appropriate PPE. Avoid generating dust. Sweep up the material and place it in a suitable container for disposal.
- Disposal: Dispose of waste in accordance with local, state, and federal regulations. Do not allow the chemical to enter drains or waterways.

Conclusion

1-benzyl-1H-indole-3-carbaldehyde presents moderate acute oral toxicity and is a potential skin sensitizer. Due to the limited availability of specific toxicological data, a cautious approach to handling is warranted. Researchers and drug development professionals should implement stringent safety protocols, including the use of appropriate personal protective equipment and engineering controls. For new applications or large-scale use, it is highly recommended that

the toxicological profile of this compound be more thoroughly investigated using standardized methodologies as outlined in this guide.

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